

# Tristearin-13C3 CAS number and supplier information

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## Compound of Interest

Compound Name: *Tristearin-13C3*

Cat. No.: *B1603631*

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## Tristearin-13C3: A Technical Guide for Researchers

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Tristearin-13C3**, a stable isotope-labeled triglyceride crucial for metabolic research. This document details its chemical identity, supplier information, and its application in studying lipid metabolism, particularly for professionals in drug development and life sciences.

## Core Data Presentation

### Chemical and Supplier Information

**Tristearin-13C3** is a synthetic form of tristearin where three carbon atoms in the glycerol backbone or the carboxyl groups of the stearic acid moieties are replaced with the stable isotope  $^{13}\text{C}$ . This labeling allows for the tracing of tristearin's metabolic fate in biological systems using mass spectrometry-based techniques.

Identifier	Value	Source(s)
Compound Name	Tristearin-13C3, Glycerol tristearate-13C3	MedChemExpress[1], InvivoChem[2]
CAS Number	287100-84-9	MedChemExpress[1], InvivoChem[2], Sigma-Aldrich[3], Larodan[4]
Synonyms	Glyceryl tri(octadecanoate-1-13C), Tristearin-carboxyls-13C3	Sigma-Aldrich[3]
Molecular Formula	C <sub>54</sub> <sup>13</sup> C <sub>3</sub> H <sub>110</sub> O <sub>6</sub>	MedChemExpress[1]
Molecular Weight	894.46 g/mol	Sigma-Aldrich[3], Larodan[4]

A non-exhaustive list of suppliers for **Tristearin-13C3** is provided below. Pricing and availability are subject to change and should be verified with the respective suppliers.

Supplier	Product Name	Catalog Number	Purity
MedChemExpress	Tristearin-13C3	HY-127035S1	Not specified
InvivoChem	Tristearin-13C3	V102895	Not specified
Sigma-Aldrich	Glyceryl tri(stearate-1-13C)	Not specified	99 atom % 13C, 98% (CP)
Larodan	Tristearin-1,1,1-13C3	Not specified	>98%
Labmix24	Tristearin-1,1,1-13C3	LA-78-1890-0	>98%

## Experimental Protocols

The primary application of **Tristearin-13C3** is as a tracer in metabolic studies to investigate the absorption, distribution, metabolism, and excretion of dietary fats. Below is a generalized protocol for an in vivo lipid tracer study in a murine model.

## Objective: To trace the metabolic fate of ingested **Tristearin-13C3**.

### Materials:

- **Tristearin-13C3**
- Vehicle for oral gavage (e.g., corn oil)
- Experimental animals (e.g., C57BL/6 mice)
- Blood collection supplies (e.g., EDTA-coated tubes)
- Tissue collection supplies
- Liquid chromatography-mass spectrometry (LC-MS) system

### Methodology:

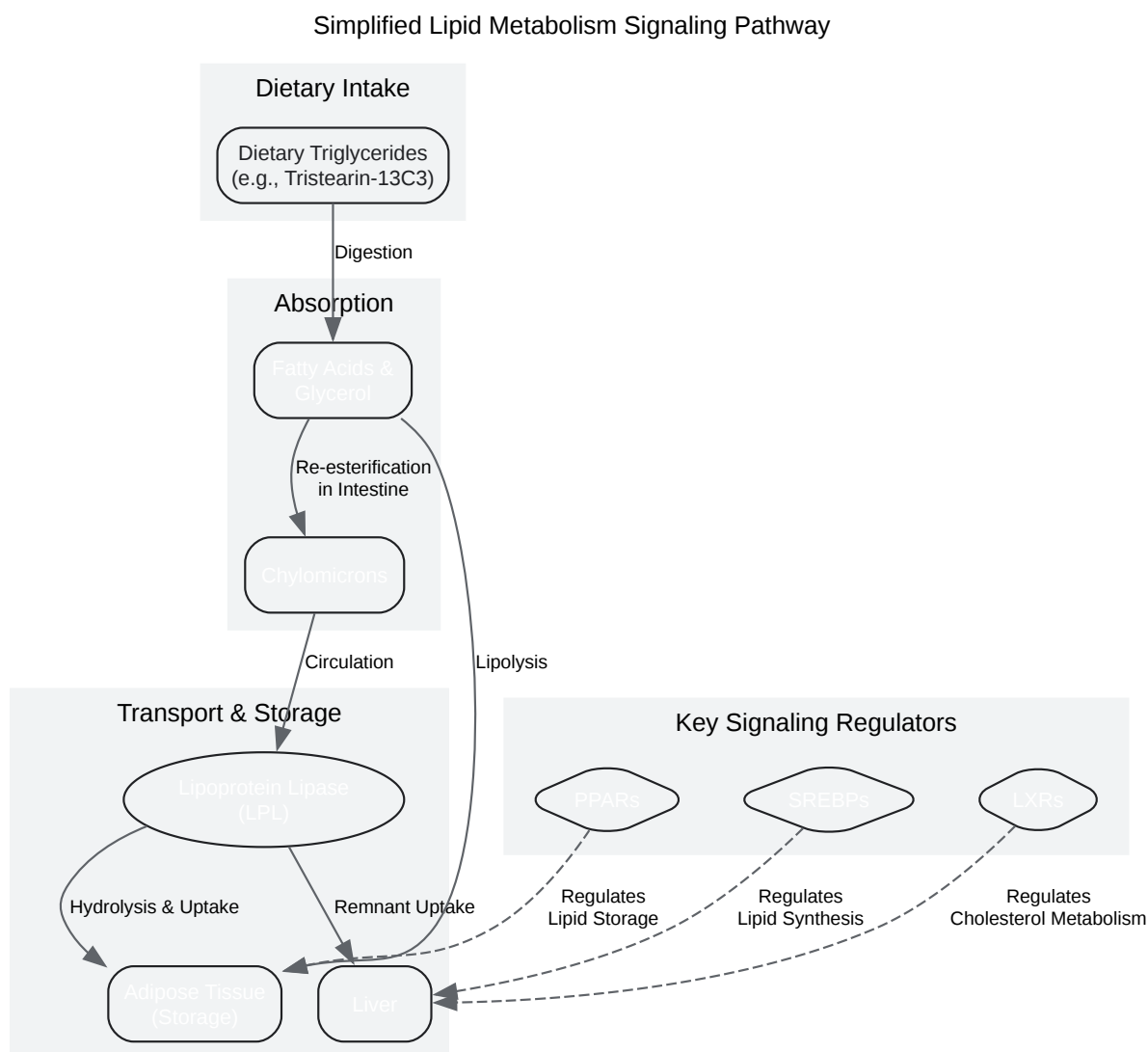
- Animal Acclimation and Fasting:
  - Acclimate mice to the experimental conditions for at least one week.
  - Fast the animals overnight (approximately 12-16 hours) prior to the study to ensure a baseline metabolic state.
- Tracer Administration:
  - Prepare a homogenous suspension of **Tristearin-13C3** in the chosen vehicle.
  - Administer a single bolus of the **Tristearin-13C3** suspension to each mouse via oral gavage. The dosage should be determined based on the specific research question and preliminary studies.
- Sample Collection:
  - Collect blood samples at various time points post-administration (e.g., 0, 30, 60, 120, 240 minutes) to capture the kinetics of absorption and distribution.

- At the final time point, euthanize the animals and collect relevant tissues (e.g., liver, adipose tissue, heart, skeletal muscle).
- Flash-freeze all samples in liquid nitrogen and store them at -80°C until analysis.
- Lipid Extraction:
  - Extract total lipids from plasma and homogenized tissues using a standard method such as the Folch or Bligh-Dyer extraction.
- Sample Analysis by LC-MS:
  - Analyze the lipid extracts using a high-resolution LC-MS system to identify and quantify the  $^{13}\text{C}$ -labeled lipid species.
  - Use appropriate internal standards for accurate quantification.
- Data Analysis:
  - Calculate the enrichment of  $^{13}\text{C}$  in various lipid fractions over time to determine the metabolic pathways and flux rates.

## Visualizations

### Lipid Metabolism Signaling Pathway

The following diagram illustrates a simplified overview of the key signaling pathways involved in lipid metabolism, which can be investigated using tracers like **Tristearin- $^{13}\text{C}_3$** . These pathways are crucial for maintaining cellular energy homeostasis.



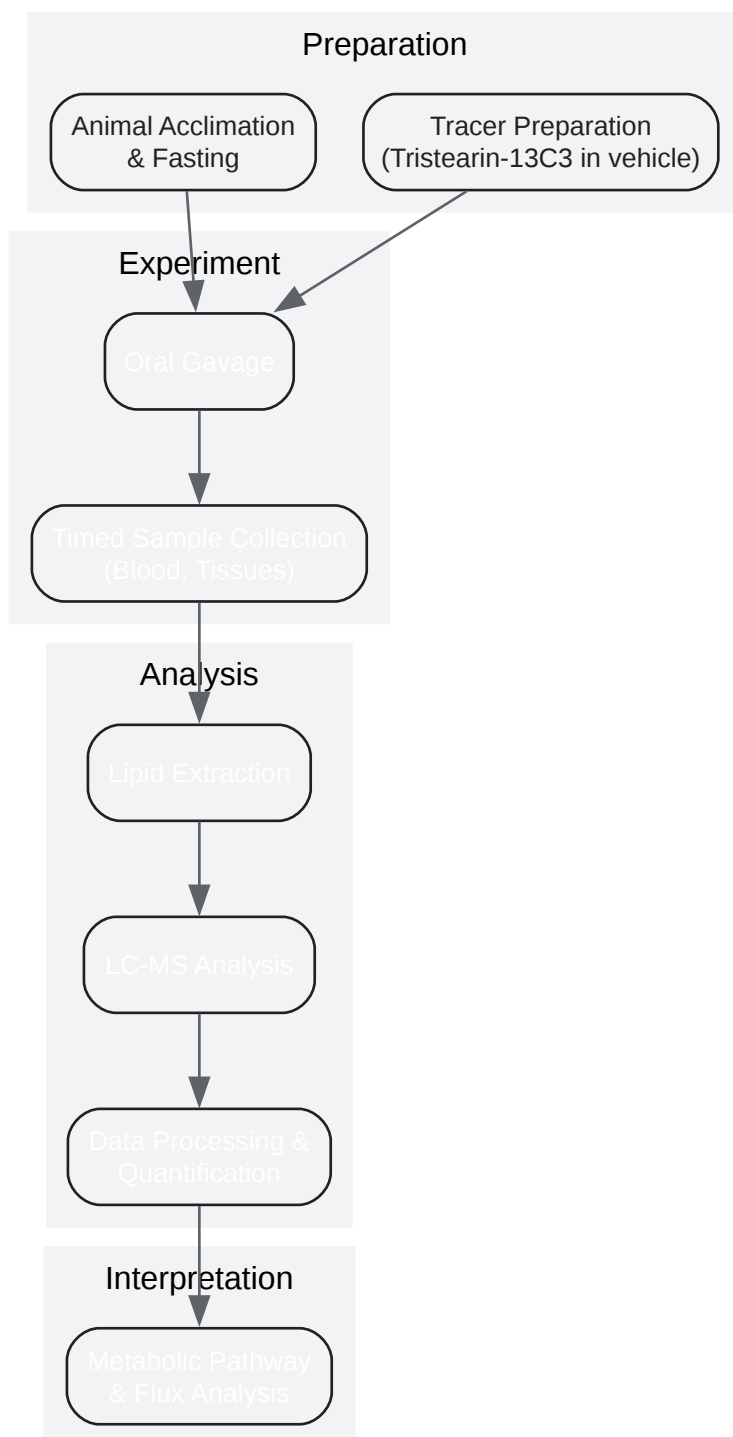
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Caption: Overview of dietary triglyceride metabolism and key signaling regulators.

## Experimental Workflow for a Tristearin-13C3 Tracer Study

The following diagram outlines the logical flow of a typical metabolic tracer study utilizing **Tristearin-13C3**, from preparation to data analysis.

#### Workflow for Tristearin-13C3 Metabolic Tracer Study



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Caption: Step-by-step workflow for a **Tristearin-13C3** tracer experiment.

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## References

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